

1-Ethoxy-2-methyl-1-(trimethylsiloxy)-1-propene

CAS number and safety data

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Compound of Interest

Compound Name: 1-Ethoxy-2-methyl-1-(trimethylsiloxy)-1-propene

Cat. No.: B1313637

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Technical Guide: 1-Ethoxy-2-methyl-1-(trimethylsiloxy)-1-propene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **1-Ethoxy-2-methyl-1-(trimethylsiloxy)-1-propene**, including its Chemical Abstracts Service (CAS) number, detailed safety data, and relevant chemical properties.

Chemical Identification

Identifier	Value
Chemical Name	1-Ethoxy-2-methyl-1-(trimethylsiloxy)-1-propene
CAS Number	31469-16-6[1][2][3]
Molecular Formula	C ₉ H ₂₀ O ₂ Si[1][3]
Molecular Weight	188.34 g/mol [1][3]
Synonyms	Silane, [(1-ethoxy-2-methylpropenyl)oxy]trimethyl-[3], --INVALID-LINK--silane[1]

Safety and Hazard Information

1-Ethoxy-2-methyl-1-(trimethylsiloxy)-1-propene is a flammable liquid that can cause skin and eye irritation.^[2] Adherence to safety protocols is essential when handling this compound.

GHS Classification

Hazard Class	Category
Flammable liquids	3 ^[2]
Skin corrosion/irritation	2 ^[2]
Serious eye damage/eye irritation	2A ^[2]
Specific target organ toxicity, single exposure (Respiratory tract irritation)	3 ^[2]

GHS Label Elements

Element	Description
Pictogram	
Signal Word	Danger ^[2]
Hazard Statements	H226: Flammable liquid and vapor. ^[2] H315: Causes skin irritation. ^[2] H319: Causes serious eye irritation. ^[2] H335: May cause respiratory irritation. ^[2]
Precautionary Statements	A comprehensive list of precautionary statements is available in the Safety Data Sheet. ^[2] Key recommendations include using in a well-ventilated area, wearing protective equipment, and avoiding contact with skin and eyes. ^[2]

Safe Handling and Storage

Proper handling and storage are crucial for maintaining the stability and safety of **1-Ethoxy-2-methyl-1-(trimethylsiloxy)-1-propene**.

Condition	Recommendation
Handling	Handle in a well-ventilated area.[2] Avoid breathing vapors or mist.[2] Wash hands thoroughly after handling.[2]
Storage	Store in a well-ventilated place and keep cool.[2] Store locked up.[2] Recommended storage temperature is 2-8°C in a dry area.[2]
Personal Protective Equipment	Wear protective gloves, clothing, and eye/face protection.[2]

Experimental Protocol Example

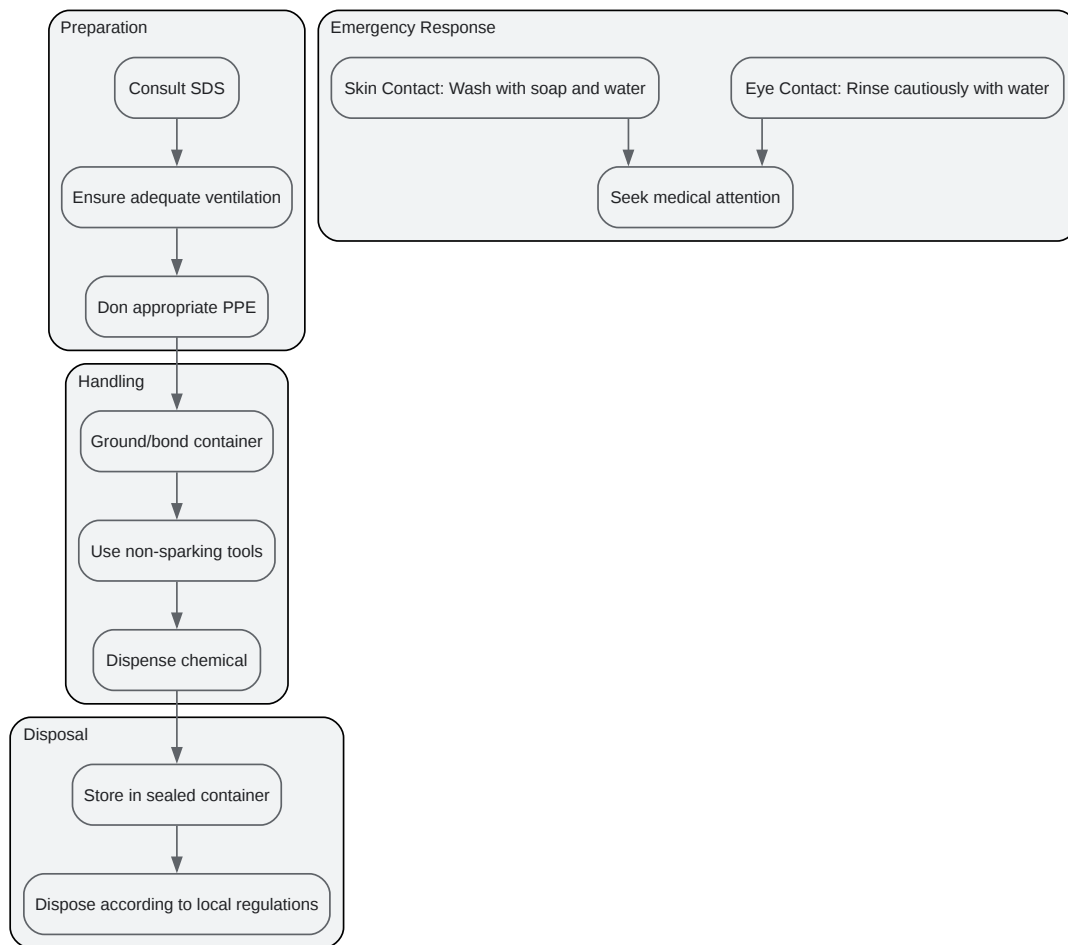
Aldol Reaction

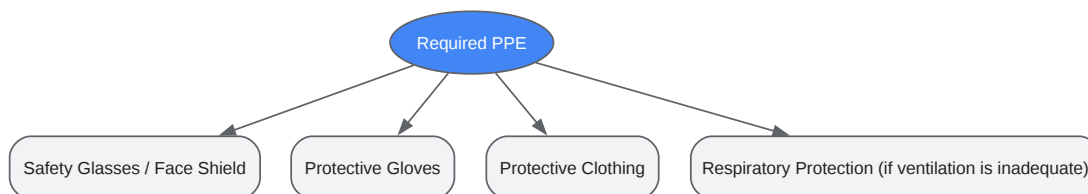
1-Ethoxy-2-methyl-1-(trimethylsiloxy)-1-propene can be utilized as a silyl enol ether in aldol reactions. For instance, it reacts with 3-phenyl-propionaldehyde in a hexane solvent at 0°C to yield 3-hydroxy-2,2-dimethyl-5-phenyl-pentanoic acid ethyl ester with a reported yield of 50%.
[1]

Visualized Workflows

Safe Handling Workflow

The following diagram outlines the general workflow for the safe handling of **1-Ethoxy-2-methyl-1-(trimethylsiloxy)-1-propene**, from preparation to disposal.





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